

An In-Depth Technical Guide to 5-Ethylcytidine

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Compound of Interest

Compound Name: 5-Ethyl cytidine

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For researchers, scientists, and professionals engaged in drug development and nucleic acid research, understanding the properties and applications of modified nucleosides is paramount. 5-Ethylcytidine, a synthetic analog of the natural ribonucleoside cytidine, presents a valuable tool for investigating RNA structure, function, and metabolism. This technical guide provides a comprehensive overview of 5-Ethylcytidine, including its chemical properties, synthesis, and incorporation into RNA for various research applications.

Core Properties of 5-Ethylcytidine

5-Ethylcytidine is characterized by the substitution of the hydrogen atom at the 5th position of the cytosine base with an ethyl group. This modification imparts unique chemical and biological properties to the molecule. While a dedicated entry in major chemical databases for 5-Ethylcytidine is not readily available, its chemical formula can be confidently inferred as $C_{11}H_{17}N_3O_5$ by analogy to cytidine ($C_9H_{13}N_3O_5$) and the well-characterized 5-methylcytidine ($C_{10}H_{15}N_3O_5$).

Table 1: Physicochemical and Structural Data of 5-Ethylcytidine and Related Analogs

Property	5-Ethylcytidine	5-Methylcytidine	5-Ethynylcytidine
Chemical Formula	C ₁₁ H ₁₇ N ₃ O ₅ (inferred)	C ₁₀ H ₁₅ N ₃ O ₅ [1]	C ₁₁ H ₁₃ N ₃ O ₅
Molecular Weight	271.27 g/mol (inferred)	257.24 g/mol [1]	267.24 g/mol
CAS Number	Not available	2140-61-6[1]	65223-78-1
Form	Solid (predicted)	Solid[2]	Solid
Solubility	DMSO (predicted)	Water, acid, alkali, organic solvents[3]	DMSO

Synthesis and Incorporation into RNA

The utility of 5-Ethylcytidine in molecular biology applications hinges on its successful synthesis and incorporation into RNA transcripts. This is typically achieved through the chemical synthesis of the 5-Ethylcytidine triphosphate (5-eCTP), which can then be used as a substrate for in vitro transcription.

Experimental Protocols

1. Chemical Synthesis of 5-Ethylcytidine Nucleoside (Adapted from similar modifications)

The synthesis of the 5-Ethylcytidine nucleoside is a prerequisite for the preparation of its triphosphate form. While a specific protocol for 5-Ethylcytidine is not widely published, the following is an adapted methodology based on the synthesis of similar 5-substituted cytidines.

- Starting Material: Cytidine
- Protection: The hydroxyl groups of the ribose sugar are first protected, for example, as acetonide.
- Functionalization at C5: An assisted Baylis-Hillman-type reaction with formaldehyde can introduce a hydroxymethylene group at the C5 position.
- Modification: The hydroxymethylene group can then be converted to an ethyl group through a series of organic reactions, such as tosylation followed by reduction or reaction with an

organometallic reagent.

- Deprotection: Finally, the protecting groups on the ribose are removed to yield 5-Ethylcytidine.

2. Synthesis of 5-Ethylcytidine-5'-Triphosphate (5-eCTP) (Adapted Ludwig-Eckstein Method)

The triphosphorylation of the synthesized 5-Ethylcytidine nucleoside is a critical step for its use in enzymatic RNA synthesis. The Ludwig-Eckstein method is a common and effective approach.

- Activation: The 5'-hydroxyl group of the protected 5-Ethylcytidine nucleoside is activated, often by conversion to a phosphoramidite.
- Coupling: The activated nucleoside is then coupled with pyrophosphate.
- Oxidation: The resulting phosphite is oxidized to a phosphate.
- Deprotection and Purification: All protecting groups are removed, and the final 5-eCTP product is purified using chromatographic techniques such as anion-exchange and reverse-phase HPLC.

3. In Vitro Transcription for Incorporation of 5-Ethylcytidine into RNA

Once 5-eCTP is synthesized and purified, it can be used as a substrate for in vitro transcription reactions to generate RNA transcripts containing 5-Ethylcytidine. T7 RNA polymerase is known to be tolerant of modifications at the 5-position of pyrimidines.

- Reaction Components:
 - Linearized DNA template containing a T7 promoter
 - T7 RNA Polymerase
 - Ribonucleoside triphosphates (ATP, GTP, UTP, and 5-eCTP)
 - Transcription buffer

- RNase inhibitor
- Procedure:
 - Assemble the transcription reaction by combining the buffer, NTPs (with 5-eCTP completely or partially replacing CTP), DNA template, and RNase inhibitor.
 - Initiate the reaction by adding T7 RNA Polymerase.
 - Incubate the reaction at 37°C for 2-4 hours.
 - Purify the resulting RNA transcript using standard methods such as lithium chloride precipitation or column-based purification to remove unincorporated NTPs and the DNA template.

Biological Significance and Applications

The introduction of a 5-ethyl group into the cytidine base can influence the properties and function of RNA. Modifications at this position are known to affect RNA stability, structure, and interactions with proteins.

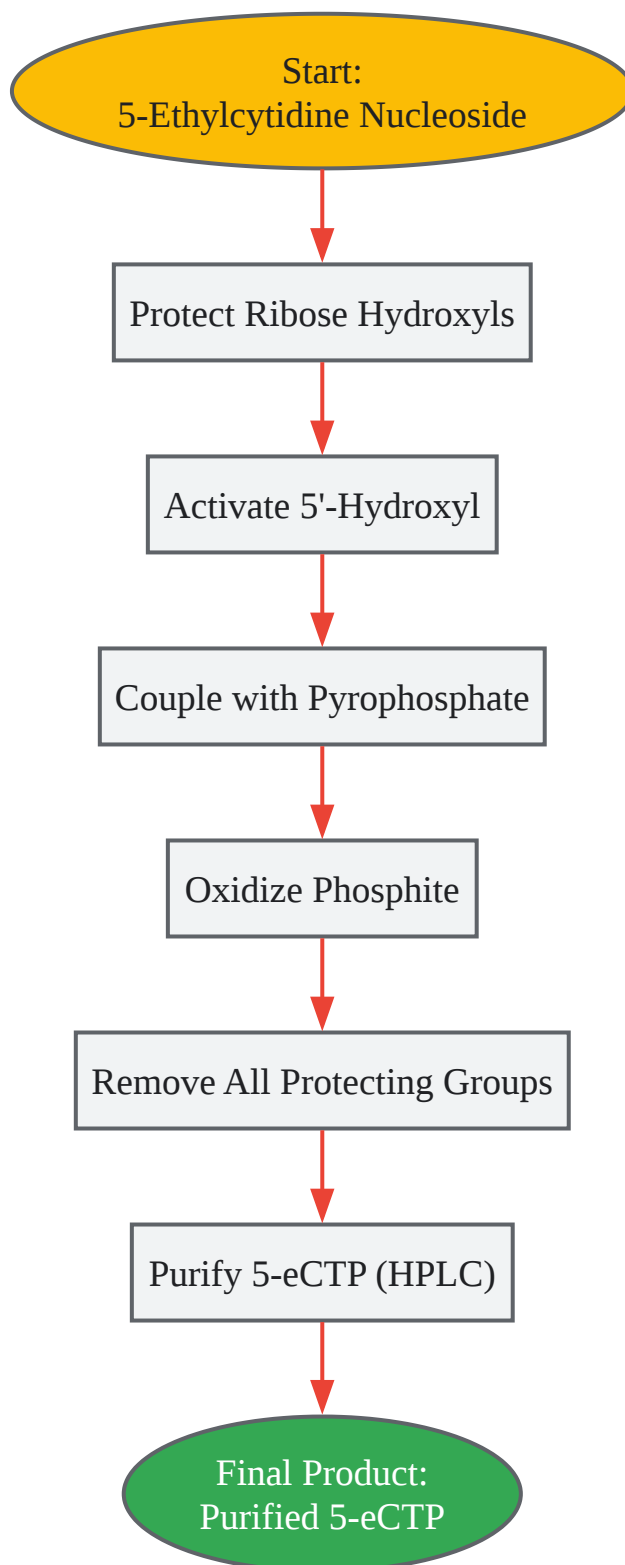
- **Structural Impact:** The ethyl group can enhance base stacking interactions within the RNA molecule, potentially increasing its thermal stability.
- **Probing RNA Dynamics:** As a modified nucleoside, 5-Ethylcytidine can be used as a probe to study RNA metabolism, including transcription rates and turnover, in a manner analogous to more commonly used analogs like 5-ethynyluridine (EU) and 5-bromouridine (BrU).
- **Drug Development:** Modified nucleosides are a cornerstone of antiviral and anticancer drug development. The unique properties of 5-Ethylcytidine could be explored for the development of novel therapeutic agents.

Experimental and Logical Workflows

The process of utilizing 5-Ethylcytidine in research follows a logical workflow from synthesis to application.

Workflow for 5-Ethylcytidine Synthesis and Application.

The logical flow for preparing 5-ethylcytidine triphosphate (5-eCTP) for subsequent use is also crucial for experimental design.



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Logical Steps for 5-eCTP Synthesis.

In conclusion, 5-Ethylcytidine is a valuable, albeit less common, modified nucleoside with potential applications in RNA research and therapeutic development. While detailed characterization and specific synthesis protocols are not as readily available as for other analogs, established chemical and enzymatic methods can be adapted for its preparation and use. This guide provides a foundational understanding for researchers looking to explore the utility of 5-Ethylcytidine in their work.

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